

Prop-2-enyl Octanoate: A Comprehensive Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: *Allyl octanoate*

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Introduction

Prop-2-enyl octanoate, also known as **allyl octanoate**, is an ester with the molecular formula $C_{11}H_{20}O_2$.^[1] It is recognized for its characteristic fruity, pineapple-like aroma and is utilized as a flavoring and fragrance agent.^{[2][3]} Beyond its sensory attributes, a thorough understanding of its physical properties is crucial for its application in research, particularly in drug development and formulation, where it may serve as a non-polar component or be studied for its potential biological activities. This technical guide provides a detailed summary of the known physical properties of prop-2-enyl octanoate, outlines standard experimental protocols for their determination, and presents a logical workflow for the physical characterization of liquid esters.

Core Physical Properties

The physical characteristics of prop-2-enyl octanoate have been determined through various experimental and computational methods. A summary of these properties is presented in the table below for easy reference and comparison.

| Physical Property | Value | Source(s) |
|-------------------|---|-----------------|
| Molecular Formula | C ₁₁ H ₂₀ O ₂ | [1][2] |
| Molecular Weight | 184.27 g/mol | [1][4] |
| Appearance | Colorless to pale yellow oily liquid | [1][5] |
| Odor | Fruity, pineapple, aldehydic, potent | [1][3] |
| Boiling Point | 87.0 - 88.0 °C @ 5.50 mmHg222 °C (estimated at atmospheric pressure) | [1][2][4][5][6] |
| Melting Point | -58.7 °C (estimate) | [2][5] |
| Density | 0.872 - 0.884 g/mL at 20 °C0.872 - 0.880 g/mL at 25 °C0.881 g/mL at 25°C | [1][3][5][6] |
| Refractive Index | 1.432 - 1.434 @ 20 °C (n ₂₀ /D) | [1][5][6] |
| Solubility | Insoluble in water and glycerol.Slightly soluble in propylene glycol.Soluble in alcohol, ether, and fixed oils. | [1][2][4][6] |
| Vapor Pressure | 0.054 mmHg @ 25 °C (estimated) | [6] |
| Flash Point | 78.89 °C (174.00 °F) - Tag Closed Cup95 °C | [2][6] |
| LogP (o/w) | 4.147 (estimated) | [6] |

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid esters like prop-2-enyl octanoate.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For prop-2-enyl octanoate, the boiling point is reported at a reduced pressure, which is a common practice for high-boiling point liquids to prevent decomposition.

Methodology:

A standard method for determining the boiling point of a small quantity of a liquid involves using a Thiele tube or a similar apparatus.^[7]

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is placed in a heating bath (e.g., a Thiele tube filled with mineral oil) to ensure uniform heating.^[8]
- **Heating:** The apparatus is heated gently. As the temperature rises, the air trapped in the capillary tube expands and escapes as a slow stream of bubbles.
- **Observation:** The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. The heat source is then removed.
- **Boiling Point Determination:** As the apparatus cools, the stream of bubbles will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point at that atmospheric pressure. For determination at reduced pressure, the entire apparatus is connected to a vacuum system, and the pressure is recorded.

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a hydrometer.

Methodology (Pycnometer Method):

- **Pycnometer Calibration:** A clean, dry pycnometer of a known volume is weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific

temperature, and weighed again. The exact volume of the pycnometer is calculated.

- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with prop-2-enyl octanoate at the same temperature.
- **Calculation:** The pycnometer containing the sample is weighed. The mass of the prop-2-enyl octanoate is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is often used to identify and assess the purity of a substance.

Methodology (Abbe Refractometer):

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of prop-2-enyl octanoate are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should be recorded as the refractive index is temperature-dependent.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology (Qualitative):

- **Solvent Selection:** A range of solvents with varying polarities are chosen (e.g., water, ethanol, propylene glycol, glycerol, and fixed oils).
- **Procedure:** A small, measured amount of prop-2-enyl octanoate (e.g., 0.1 mL) is added to a test tube containing a measured amount of the solvent (e.g., 1 mL).
- **Observation:** The mixture is agitated vigorously. The solubility is observed and recorded as soluble (forms a homogeneous solution), slightly soluble (partially dissolves or forms a cloudy mixture), or insoluble (forms distinct layers).

Determination of Flash Point

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source.

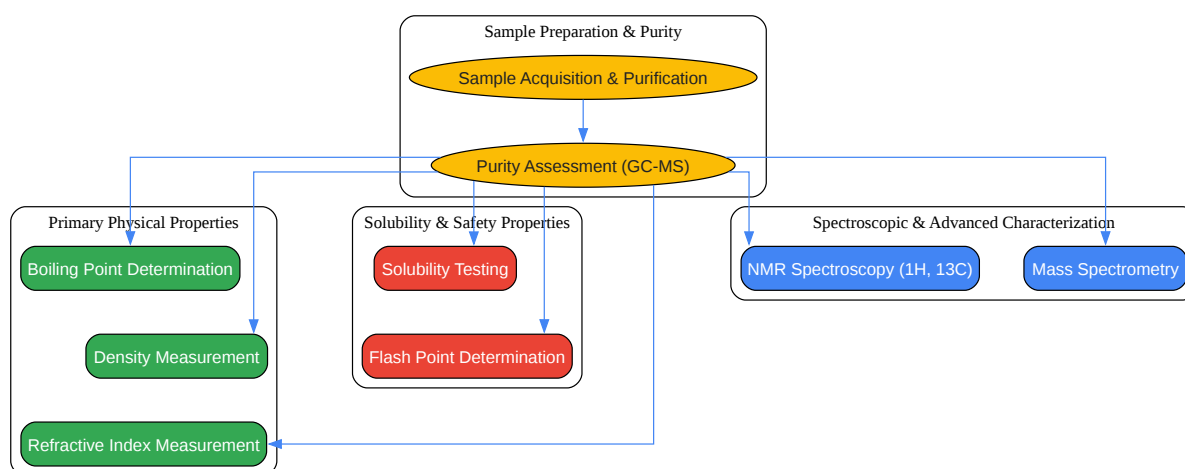
Methodology (Tag Closed-Cup Method):

This method is suitable for liquids with a flash point below 93°C.

- **Apparatus:** A Tag Closed-Cup tester is used, which consists of a cup to hold the sample, a lid with an ignition source, and a temperature-measuring device.
- **Procedure:** The sample cup is filled with prop-2-enyl octanoate to the specified level. The lid is closed, and the sample is heated at a slow, constant rate.
- **Ignition Test:** At specified temperature intervals, a small flame is introduced into the vapor space above the liquid.
- **Flash Point Determination:** The flash point is the lowest temperature at which the application of the test flame causes the vapor of the sample to ignite with a brief flash.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid ester like prop-2-enyl octanoate.



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Caption: Workflow for the physical and chemical characterization of prop-2-enyl octanoate.

Conclusion

This technical guide has provided a comprehensive overview of the physical properties of prop-2-enyl octanoate, supported by quantitative data and detailed experimental protocols. The presented information is essential for researchers and professionals in drug development and related scientific fields, enabling a better understanding and utilization of this compound in various applications. The logical workflow diagram further serves as a practical guide for the systematic characterization of similar liquid esters.

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